

# What is Bistrifluron benzoylurea insecticide

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## Compound Focus: Bistrifluron

CAS No.: 201593-84-2

Cat. No.: S645372

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## Chemical Profile and Properties

The table below summarizes the key identifiers and physicochemical properties of **Bistrifluron**, which inform its environmental behavior and formulation.

Property	Value / Description
IUPAC Name	N-[[2-Chloro-3,5-bis(trifluoromethyl)phenyl]carbamoyl]-2,6-difluorobenzamide [1]
CAS RN	201593-84-2 [1]
Molecular Formula	C <sub>16</sub> H <sub>7</sub> ClF <sub>8</sub> N <sub>2</sub> O <sub>2</sub> [1] [2]
Molecular Mass	446.68 g·mol <sup>-1</sup> [1] [2]
Chemical Class	Benzoylurea [1] [3]
Mode of Action (IRAC Group)	Inhibitors of chitin biosynthesis, affecting CHS1 (Group 15) [1] [3]
Physical State	White, odourless powder [1]
Melting Point	171.5 °C [1]

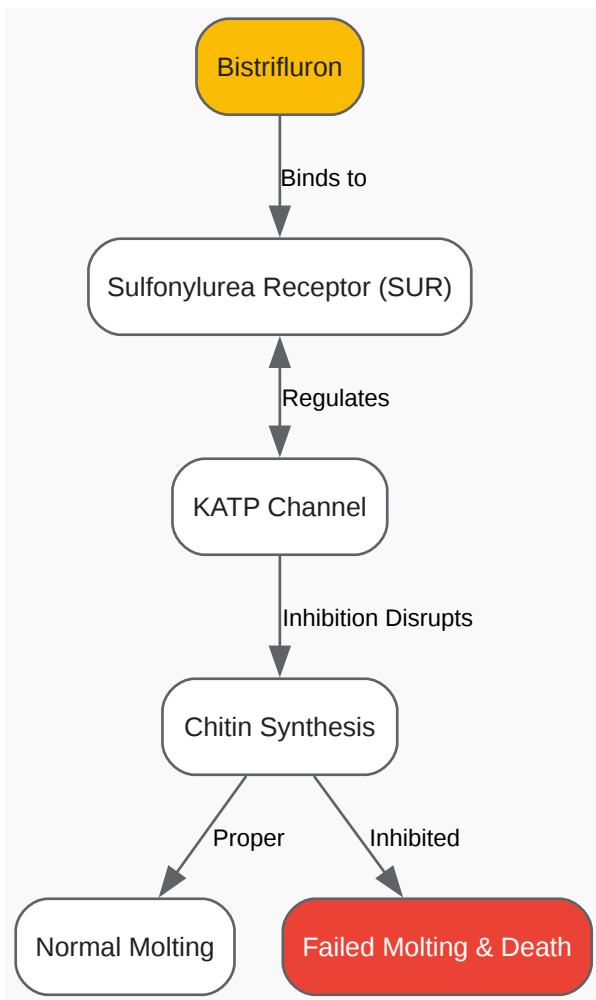
Property	Value / Description
Octanol-Water Partition (Log P)	5.74 (High) [1]
Water Solubility (at 20 °C, pH 7)	0.03 mg L <sup>-1</sup> (Low) [1]
Vapour Pressure (at 20 °C)	0.0027 mPa (Low volatility) [1]
Formulation Examples	Pellets, tablets (e.g., tradename Xterm), emulsifiable concentrates (EC) [1] [4] [5]

## Mechanism of Action

**Bistrifluron** does not kill insects directly but acts as an insect growth regulator (IGR) by inhibiting the proper synthesis of chitin [6]. Chitin is a critical polysaccharide that serves as a fundamental structural component of the insect's exoskeleton. Disrupting its formation prevents larvae from molting successfully and hampers egg hatching [6].

Recent research indicates that the molecular target of **Bistrifluron** and other benzoylphenylureas is the **Sulfonylurea Receptor (SUR)**, which is part of the ATP-binding cassette (ABC) transporter superfamily [4]. These SUR proteins are regulatory subunits of ATP-sensitive potassium (KATP) channels. By binding to the SUR, **Bistrifluron** is thought to disrupt the function of these channels, which in turn inhibits the process of chitin biosynthesis [4].

The following diagram illustrates this proposed signaling pathway and its effect.



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Proposed molecular pathway of **Bistrifluron** action via Sulfonylurea Receptor (SUR) binding. This binding mechanism, which can be studied using methods like **fluorescence polarization (FP) assays**, explains the specific inhibitory effect on chitin formation [4].

## Efficacy and Biological Activity

**Bistrifluron** is effective against various insect pests, with notable commercial use as a termite bait.

Aspect	Details
Example Pests Controlled	Aphids, Whiteflies, Caterpillars, Termites [1]

Aspect	Details
<b>Example Applications</b>	Cotton; Fruit including apples; Vegetables including leafy brassicas; Tomatoes [1]
<b>Efficacy vs. Other BPU's</b>	In lab studies, a related compound (NK-17) showed 1.36x to 18.24x higher toxicity against certain Lepidoptera larvae than Hexaflumuron and Chlorfluazuron [4].
<b>Termite Bait Efficacy</b>	Field trials against <i>Coptotermes lacteus</i> showed colony elimination within 14-19 weeks using pelletized bait (Xterm) [5] [7].
<b>Speed of Action</b>	In lab tests on <i>Coptotermes formosanus</i> , Bistrifluron acted faster than Hexaflumuron at equivalent concentrations [8].
<b>Feeding Deterrence</b>	Can show some repellency at concentrations $\geq 5,000$ ppm [8].

## Experimental Protocols and Assessment

For researchers, standard experimental methodologies are key for evaluating the activity of **Bistrifluron**.

### Leaf-Dip Bioassay for Lepidopteran Larvae [4]

This method is used to assess toxicity against leaf-feeding caterpillars.

- **Insect Source:** Rear insects like beet armyworm (*Spodoptera exigua*) or diamondback moth (*Plutella xylostella*) under standard conditions (e.g.,  $27\pm 1^\circ\text{C}$ , 50-75% RH, L:D 14:10 photoperiod). Use third-instar larvae for testing.
- **Solution Preparation:** Prepare a stock solution of **Bistrifluron** (e.g., 200 mg/L) in a solvent like DMSO. Dilute this to the desired concentration series using distilled water containing an emulsifier like Tween-20.
- **Treatment and Control:** Dip disks of host plant leaves (e.g., cabbage) into the test solutions for a few seconds. Allow them to air dry.
- **Feeding and Incubation:** Place the treated leaf disks in containers and introduce the test larvae. Include control groups treated with solvent and water only.

- **Data Collection and Analysis:** After a set period (e.g., 48-72 hours), record larval mortality. Data can be analyzed using probit analysis to determine median lethal concentrations (LC50).

## Fluorescence Polarization (FP) Assay for Mechanism Study [4]

This method quantifies the binding affinity of compounds to the Sulfonylurea Receptor (SUR).

- **Protein Preparation:** Isolate SUR from a model insect, such as the German cockroach (*Blattella germanica*).
- **Fluorescent Probe:** Use N-Phenyl-1-naphthylamine (1-NPN) as the probe that binds to SUR.
- **FP Measurement:** Incubate the SUR protein with the 1-NPN probe. When excited with polarized light, the bound probe rotates slowly and emits highly polarized light.
- **Competitive Binding:** Introduce **Bistrifluron** into the mixture. If it binds to the same site as the probe, it will displace the 1-NPN, leading to a decrease in the measured polarization value.
- **Data Analysis:** The reduction in polarization is directly related to the concentration and affinity of **Bistrifluron**. This allows for the calculation of binding constants (e.g., IC50) and comparison with other ligands like diflubenzuron.

## Environmental Fate and Toxicity

**Bistrifluron**'s high log P value and low water solubility suggest a potential for bioaccumulation, and it is classified as a "forever chemical" based on its persistence [1].

Parameter	Profile
Soil Degradation (DT <sub>50</sub> )	80.5 days (Moderately persistent) [1]
Aqueous Photolysis DT <sub>50</sub>	10 days (Moderately fast) [1]
Aqueous Hydrolysis	Stable at pH 5-9 [1]
Mammalian Toxicity	Not highly toxic [1] [2]
Avian Toxicity	Low level of toxicity [1]
Toxicity to Honeybees	Moderate to high toxicity [1]

Parameter	Profile
Toxicity to Earthworms	Moderate to high toxicity [1]
Aquatic Toxicity	Moderate to high toxicity to most aquatic species [1]
Regulatory Status in EU	Not approved [1]

## Research and Development Context

**Bistrifluron** represents the ongoing development within the Benzoylurea class. Research into novel combinations, such as with diacylhydrazine insecticides like methoxyfenozide, aims to create synergistic effects and broaden the spectrum of control [9]. Furthermore, the elucidation of its action on the SUR subunit provides a more precise molecular target for understanding resistance mechanisms and guiding the development of future insect growth regulators [4].

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